

In-depth Technical Guide to Schizolaenone C

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Compound of Interest

Compound Name: Schizolaenone C

Cat. No.: B14752145

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Introduction

Schizolaenone C is a naturally occurring prenylated flavanone that has garnered interest within the scientific community for its potential cytotoxic activities. This technical guide provides a comprehensive overview of the available scientific data on **Schizolaenone C**, including its chemical identity, physicochemical properties, and biological activity. The guide also outlines detailed, albeit inferred, experimental protocols for its isolation and cytotoxicity assessment, and proposes a hypothetical signaling pathway based on the known mechanisms of related compounds.

Chemical Identity and Synonyms

Schizolaenone C is a flavonoid characterized by a C-prenylated flavanone skeleton.

- IUPAC Name: (2S)-2-(3,5-dihydroxyphenyl)-6-[(2E)-3,7-dimethylocta-2,6-dienyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one^[1]
- Synonyms: **Schizolaenone C**, 928760-56-9, orb1943575, ChEMBL1094618^[1]

Physicochemical and Computed Properties

A summary of the key physicochemical and computed properties of **Schizolaenone C** is presented in Table 1. These properties are crucial for understanding its behavior in biological systems and for the design of future studies.

Table 1: Physicochemical and Computed Properties of **Schizolaenone C**

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₈ O ₆	PubChem[1]
Molecular Weight	424.5 g/mol	PubChem[1]
Exact Mass	424.18858861 Da	PubChem[1]
XLogP3	5.8	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem[2]
Hydrogen Bond Acceptor Count	6	PubChem[2]
Rotatable Bond Count	6	PubChem[2]
Topological Polar Surface Area	107 Å ²	PubChem[1]
Complexity	671	PubChem[1]

Biological Activity

Schizolaenone C was first isolated from the plant *Schizolaena hystrix*, native to the rainforests of Madagascar. Preliminary studies have indicated that this compound exhibits cytotoxic properties.

Cytotoxicity against Human Cancer Cell Lines

Schizolaenone C has been evaluated for its cytotoxic activity against the A2780 human ovarian cancer cell line. In the initial study, it was reported to be "weakly active". Specific quantitative data such as the IC₅₀ value are not readily available in the public domain.

Table 2: Summary of Biological Activity

Activity	Cell Line	Result
Cytotoxicity	A2780 (Human Ovarian Cancer)	Weakly active

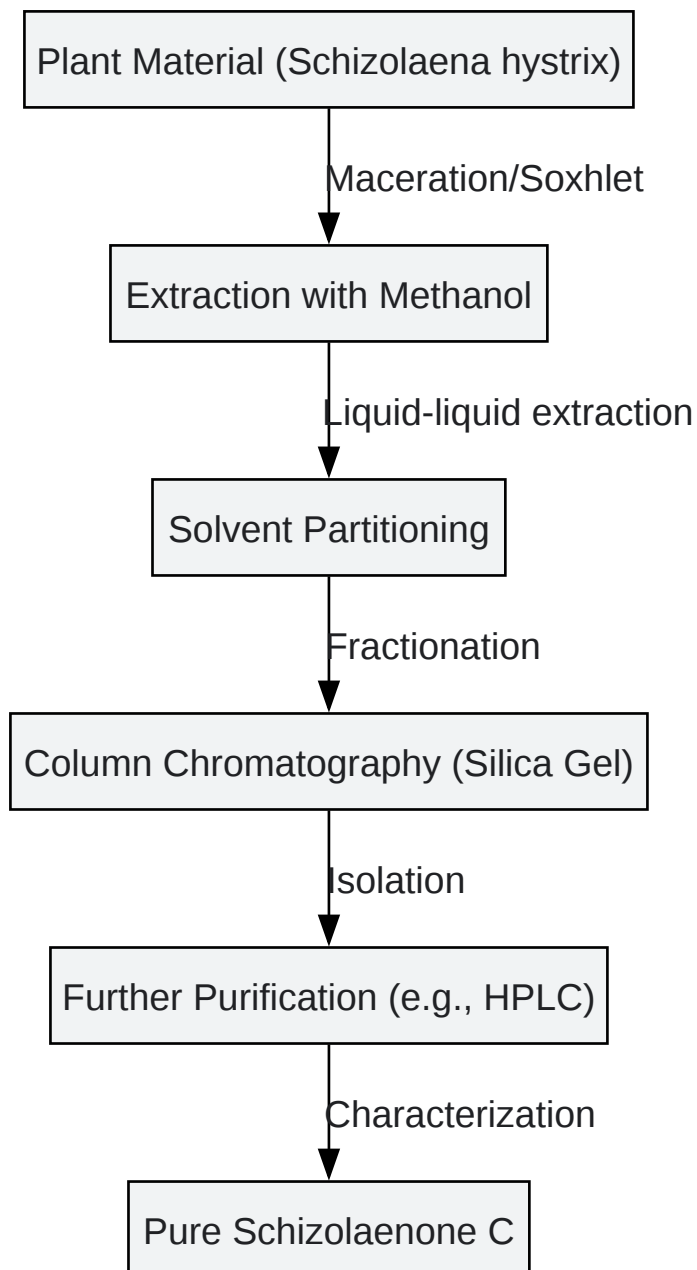
Experimental Protocols

The following protocols are based on the methodologies described in the primary literature for the isolation and evaluation of similar natural products.

Proposed Isolation and Purification Workflow

The isolation of **Schizolaenone C** from *Schizolaena hystrix* would typically involve a multi-step process combining extraction and chromatographic techniques.

Figure 1. Proposed Isolation Workflow for Schizolaenone C



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Caption: A generalized workflow for the isolation of **Schizolaenone C**.

- **Extraction:** The dried and powdered plant material (e.g., leaves, bark) of *Schizolaena hystrix* is extracted with a polar solvent such as methanol at room temperature.
- **Solvent Partitioning:** The resulting crude extract is subjected to solvent-solvent partitioning with solvents of increasing polarity (e.g., hexane, ethyl acetate, and butanol) to fractionate the components based on their polarity.
- **Column Chromatography:** The ethyl acetate fraction, which is likely to contain flavonoids, is subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate.
- **High-Performance Liquid Chromatography (HPLC):** Fractions showing the presence of flavanones are further purified by reversed-phase HPLC to yield pure **Schizolaenone C**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.

Cytotoxicity Assay Protocol

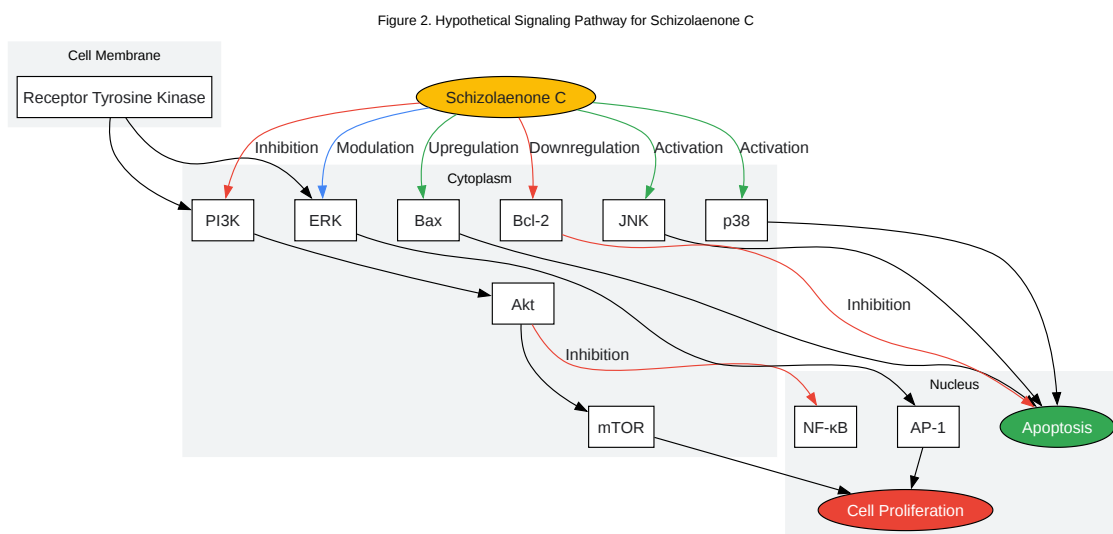
The cytotoxicity of **Schizolaenone C** against the A2780 human ovarian cancer cell line can be determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Culture:** A2780 cells are cultured in appropriate media (e.g., RPMI-1640) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a density of approximately 5,000 cells per well and allowed to adhere overnight.
- **Compound Treatment:** **Schizolaenone C** is dissolved in a suitable solvent (e.g., DMSO) and diluted to various concentrations in the culture medium. The cells are then treated with these concentrations for a specified period (e.g., 48 or 72 hours).
- **MTT Assay:** After the incubation period, MTT solution is added to each well, and the plate is incubated for a further 4 hours. The resulting formazan crystals are dissolved in a solubilization solution (e.g., DMSO or a solution of SDS in HCl).

- **Data Analysis:** The absorbance is measured using a microplate reader at a wavelength of 570 nm. The percentage of cell viability is calculated relative to untreated control cells, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.

Proposed Mechanism of Action and Signaling Pathway

While the specific molecular targets and signaling pathways affected by **Schizolaenone C** have not been elucidated, the anticancer activities of other prenylated flavonoids have been extensively studied. Based on this body of research, a hypothetical signaling pathway for the cytotoxic effects of **Schizolaenone C** is proposed below. Prenylated flavonoids are known to induce apoptosis and inhibit cell proliferation in cancer cells through the modulation of various signaling pathways, including the PI3K/Akt and MAPK pathways.



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Caption: A hypothetical signaling pathway illustrating the potential anticancer mechanisms of **Schizolaenone C**.

This proposed pathway suggests that **Schizolaenone C** may exert its cytotoxic effects by:

- **Inhibiting Pro-survival Pathways:** Potentially inhibiting the PI3K/Akt/mTOR pathway, which is frequently overactive in cancer and promotes cell proliferation and survival.
- **Activating Stress-related Pathways:** Potentially activating pro-apoptotic pathways such as the JNK and p38 MAPK pathways, which are triggered by cellular stress and can lead to programmed cell death.
- **Modulating Apoptotic Proteins:** Potentially altering the balance of pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins to favor apoptosis.

It is important to note that this pathway is speculative and requires experimental validation to confirm the precise molecular mechanisms of **Schizolaenone C**.

Conclusion and Future Directions

Schizolaenone C is a prenylated flavanone with demonstrated, albeit weak, cytotoxic activity. This technical guide has summarized the currently available information on this compound. Significant gaps in our knowledge remain, particularly concerning its specific biological potency (IC₅₀ values against a broader range of cancer cell lines), its detailed spectroscopic characterization, and its precise mechanism of action.

Future research should focus on:

- Re-isolation of **Schizolaenone C** to obtain sufficient quantities for comprehensive biological evaluation.
- Determination of its IC₅₀ values against a panel of human cancer cell lines.
- Detailed spectroscopic analysis (1D and 2D NMR, HRMS) to create a complete and publicly available dataset.
- In-depth studies to elucidate its molecular targets and the signaling pathways it modulates in cancer cells.

Such studies will be instrumental in determining the potential of **Schizolaenone C** as a lead compound for the development of novel anticancer therapeutics.

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References

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